

# Essential Safety and Logistics for Handling Cyclopentanone Oxime

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## Compound of Interest

Compound Name: Cyclopentanone oxime

Cat. No.: B041557

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides essential, immediate safety and logistical information for handling **Cyclopentanone oxime**, including detailed operational and disposal plans.

## Physical and Chemical Properties

Property	Value
Chemical Formula	C <sub>5</sub> H <sub>9</sub> NO[1]
CAS Number	1192-28-5[1]
Molecular Weight	99.13 g/mol [2]
Appearance	Colorless to light beige granular powder[1]
Melting Point	52 - 60 °C[2]
Boiling Point	196 °C (lit.)[2]
Solubility	Soluble in water (47 g/L at 25 °C)[1]
Storage Temperature	0 - 8 °C[2]

## Hazard Identification and Personal Protective Equipment (PPE)

**Cyclopentanone oxime** may cause irritation to the skin and eyes.<sup>[1]</sup> It is crucial to handle this chemical with care and avoid direct contact.

Hazard	Recommended PPE
Eye Irritation	Safety goggles with side protection or a face shield. <sup>[3][4]</sup>
Skin Irritation	Chemical-resistant gloves (e.g., Butyl rubber, 0.7 mm thickness). <sup>[4]</sup> A lab coat or impervious clothing should be worn. <sup>[5]</sup>
Inhalation	Use in a well-ventilated area or with local exhaust ventilation. <sup>[6]</sup> For higher-risk scenarios, a full-face respirator with appropriate cartridges may be necessary. <sup>[5]</sup>

## Operational Plan: Step-by-Step Handling Procedures

### 1. Pre-Operational Checks:

- Ensure safety shower and eye wash stations are accessible and operational.<sup>[6]</sup>
- Verify that the fume hood or local exhaust ventilation is functioning correctly.
- Inspect all PPE for integrity before use.
- Have appropriate spill containment materials readily available.

### 2. Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.<sup>[6]</sup>
- Ground and bond containers and receiving equipment to prevent static discharge.<sup>[3]</sup> Use non-sparking tools.<sup>[3]</sup>
- Avoid contact with skin, eyes, and clothing.<sup>[6]</sup>

- Wash hands thoroughly after handling.[5]
- Keep containers tightly closed when not in use.[6]
- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][6]

### 3. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[6]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.[6]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.
- Spill: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[5] For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

## Disposal Plan

All waste containing **Cyclopentanone oxime** must be treated as hazardous waste. Do not dispose of it down the drain.

### 1. Waste Collection and Segregation:

- Collect all **Cyclopentanone oxime** waste, including contaminated materials like gloves and paper towels, in a designated and compatible hazardous waste container.
- Do not mix with other waste streams unless compatible.

### 2. Labeling:

- Clearly label the waste container as "Hazardous Waste" and with the full chemical name "**Cyclopentanone oxime**".[\[7\]](#)

- Indicate the primary hazards: "Flammable" and "Irritant".[\[7\]](#)

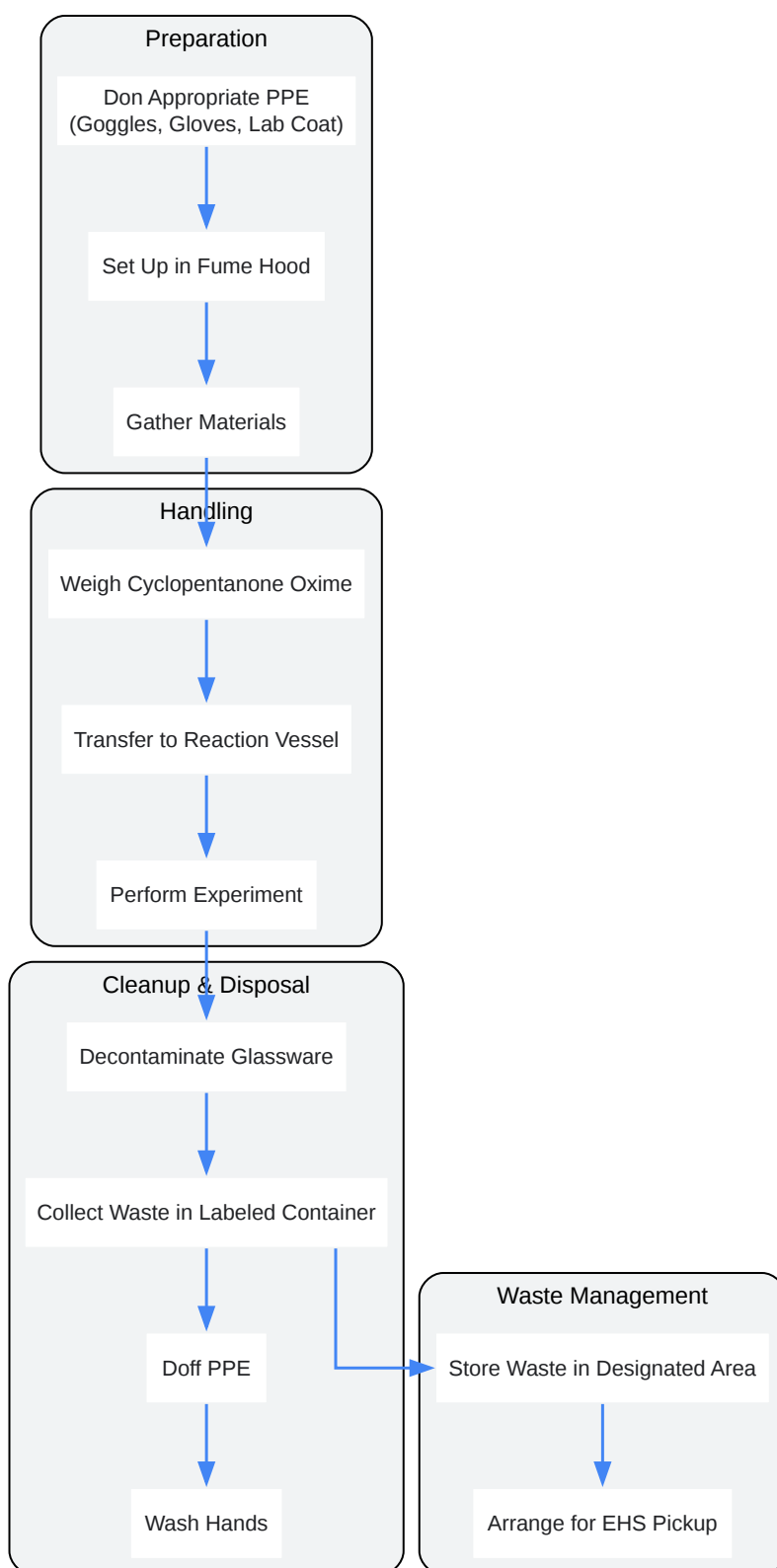
### 3. Storage:

- Keep the waste container tightly sealed and store it in a designated, well-ventilated hazardous waste accumulation area.
- The storage area should be away from sources of ignition.

### 4. Disposal:

- Arrange for disposal through your institution's EHS department or a licensed professional hazardous waste disposal service.[\[7\]](#)
- Complete all necessary hazardous waste manifests and documentation.[\[7\]](#) The standard method of disposal is high-temperature incineration.[\[7\]](#)

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **Cyclopentanone oxime**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Cyclopentanone Oxime]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041557#personal-protective-equipment-for-handling-cyclopentanone-oxime]

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